

An In-Depth Technical Guide to Ethyl Everninate (CAS: 6110-36-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl everninate

Cat. No.: B1203233

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Abstract

Ethyl everninate (CAS 6110-36-7), a naturally occurring phenolic compound, is a secondary metabolite isolated from oakmoss (*Evernia prunastri*)[1]. Structurally identified as ethyl 2-hydroxy-4-methoxy-6-methylbenzoate, this small molecule has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of **Ethyl everninate**, consolidating available data on its physicochemical properties, synthesis, spectroscopic characterization, and reported biological activities. Detailed experimental protocols for relevant assays are also provided to facilitate further research and development.

Chemical and Physical Properties

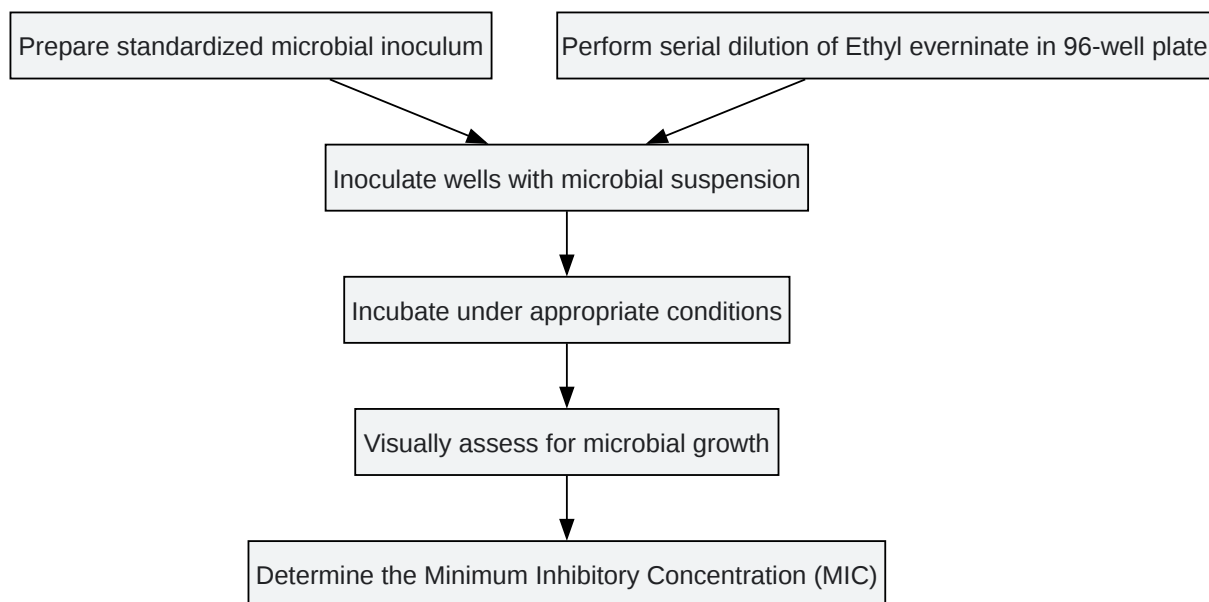
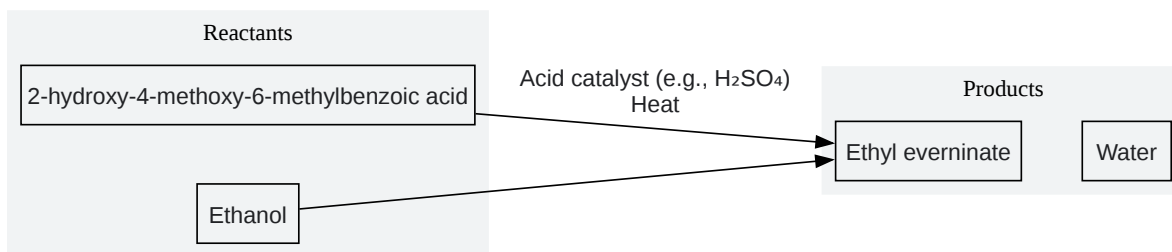
Ethyl everninate is an aromatic ester with the molecular formula $C_{11}H_{14}O_4$ and a molecular weight of 210.23 g/mol [2][3]. While comprehensive experimental data on its physical properties is limited, some key characteristics are summarized in the table below.

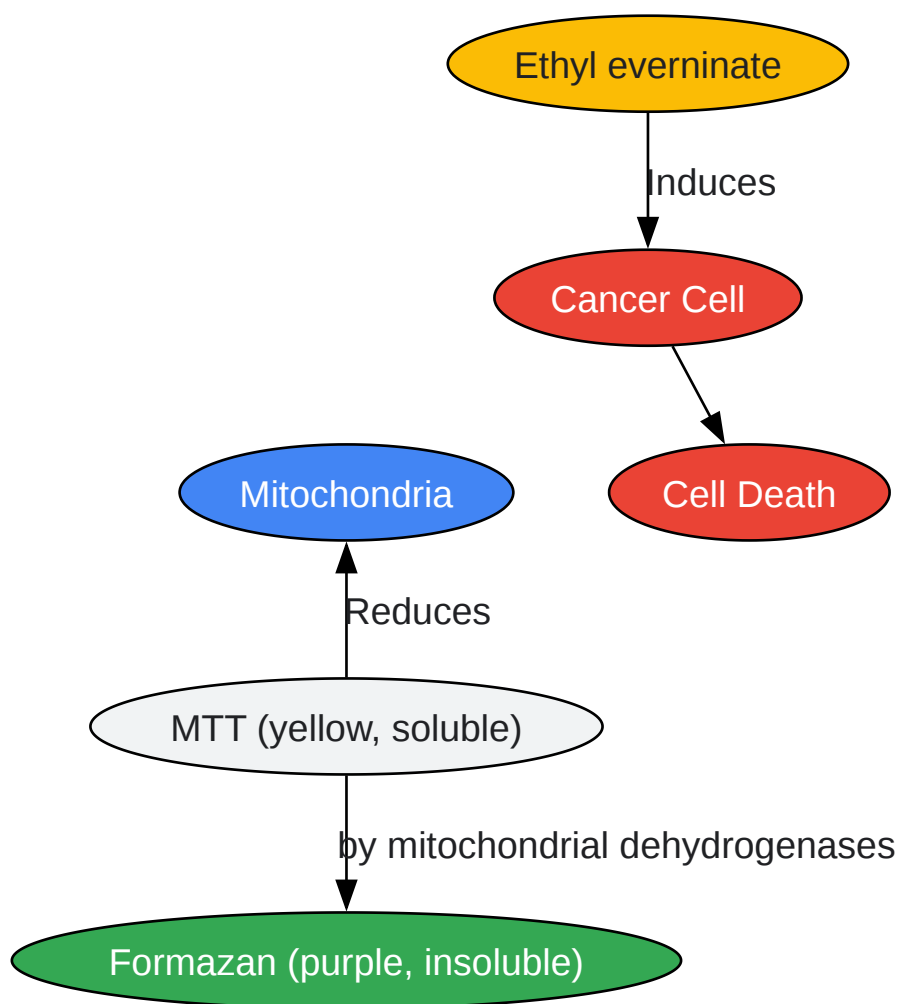
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₄	[2][3]
Molecular Weight	210.23 g/mol	
IUPAC Name	ethyl 2-hydroxy-4-methoxy-6-methylbenzoate	
Synonyms	Ethyl 2-hydroxy-4-methoxy-6-methylbenzoate	
CAS Number	6110-36-7	
Appearance	Solid (predicted)	
Melting Point	129-132 °C (for the related compound Ethyl 2,4-dihydroxy-6-methylbenzoate)	
Boiling Point	Not available	
Solubility	Not available	

Synthesis

The primary method for the synthesis of **Ethyl everninate** involves the esterification of its corresponding carboxylic acid precursor, 2-hydroxy-4-methoxy-6-methylbenzoic acid.

Reaction Scheme:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Benzoic acid, 2-hydroxy-4-methoxy-6-methyl-, ethyl ester | C₁₁H₁₄O₄ | CID 80201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl Everninate (CAS: 6110-36-7)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1203233#ethyl-everninate-cas-number-6110-36-7\]](https://www.benchchem.com/product/b1203233#ethyl-everninate-cas-number-6110-36-7)

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